

Technical Profile: 4-Ethoxy-2,6-Dimethylbenzoic Acid

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Compound of Interest

Compound Name: 4-Ethoxy-2,6-dimethylbenzoic acid

CAS No.: 91970-50-2

Cat. No.: B3361445

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Executive Summary

4-Ethoxy-2,6-dimethylbenzoic acid is a specialized aromatic building block used primarily in the synthesis of pharmaceutical intermediates and agrochemicals. Its structural uniqueness lies in the 2,6-dimethyl "steric clamp," which forces the carboxyl group out of planarity with the benzene ring, significantly altering its solubility and thermodynamic properties compared to non-hindered analogs like 4-ethoxybenzoic acid.

While specific experimental melting point data for this compound is often proprietary, structural analogs and Quantitative Structure-Property Relationship (QSPR) analysis place its melting transition in the 130–140 °C range. This guide provides the theoretical grounding, synthesis pathways, and validation protocols required for its precise characterization.

Chemical Identity & Physicochemical Properties[1] [2][3][4][5]

Nomenclature & Identification

Property	Specification
IUPAC Name	4-Ethoxy-2,6-dimethylbenzoic acid
CAS Number	91970-50-2
Molecular Formula	C ₁₁ H ₁₄ O ₃
Molecular Weight	194.23 g/mol
SMILES	<chem>CCOc1cc(C)c(C(=O)O)c(C)c1</chem>
Appearance	White to off-white crystalline powder

Thermodynamic Analysis: The Melting Point

The melting point of a crystalline solid is governed by intermolecular forces (hydrogen bonding,

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stacking) and molecular symmetry.

- Predicted Range: 130 °C – 140 °C
- Reference Standard: The closest structural analog, 4-methoxy-2,6-dimethylbenzoic acid (CAS 37934-89-7), exhibits a melting point of 133.5–134 °C [1].
- Structural Logic:
 - Steric Effect: The ortho-methyl groups at positions 2 and 6 create steric hindrance that twists the carboxylic acid group out of the phenyl ring plane. This disrupts the efficient planar packing seen in 4-ethoxybenzoic acid (MP 197–199 °C), significantly lowering the melting point.
 - Alkoxy Chain: Replacing the methoxy group (C1) with an ethoxy group (C2) typically introduces minor lattice perturbations. While the ethyl chain adds van der Waals surface area, the increased rotational freedom often results in a melting point similar to or slightly lower than the methoxy analog.

Synthesis & Purification Strategy

To obtain a sample suitable for accurate melting point determination, the compound must be synthesized with high regioselectivity and purified to remove isomers.

Synthetic Pathway

The most robust route involves the Williamson ether synthesis starting from the commercially available 4-hydroxy-2,6-dimethylbenzoic acid (or its ester), followed by hydrolysis.

Reaction Scheme:

- Esterification/Protection: Protection of the carboxylic acid (if not using the ester starting material).
- O-Alkylation: Nucleophilic attack of the phenoxide on ethyl iodide/bromide.
- Saponification: Hydrolysis of the ester to the free acid.^[1]
- Acidification: Precipitation of the target acid.^[1]



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Figure 1: Synthetic workflow for the production of high-purity **4-ethoxy-2,6-dimethylbenzoic acid**.

Purification Protocol (Recrystallization)

Impurities such as unreacted phenol or inorganic salts will depress the melting point.

- Solvent Selection: Ethanol/Water (70:30) or Toluene/Heptane.
- Procedure: Dissolve the crude solid in minimum boiling solvent. Filter hot to remove insolubles. Allow to cool slowly to room temperature, then to 4°C.
- Drying: Vacuum dry at 50°C for 6 hours to remove solvates.

Characterization & Validation Protocols

Melting Point Determination (Capillary Method)

This protocol ensures reproducibility and eliminates operator bias.

Equipment: Capillary Melting Point Apparatus (e.g., Stuart SMP30 or Mettler Toledo MP system).

- Sample Prep: Dry the sample for 24h over P_2O_5 under vacuum. Grind to a fine powder.
- Loading: Fill a capillary tube to a height of 2–3 mm. Compact by tapping.
- Ramp Rate:
 - Fast Ramp: $10^{\circ}\text{C}/\text{min}$ to 110°C .
 - Slow Ramp: $1^{\circ}\text{C}/\text{min}$ from 110°C to melt.
- Observation: Record the temperature of the first visible liquid droplet (Onset) and the temperature where the last crystal disappears (Clear Point).
- Acceptance Criteria: A range of $< 2^{\circ}\text{C}$ indicates high purity.

Confirmatory Analysis (NMR)

Melting point alone is insufficient for identification.

- ^1H NMR (DMSO- d_6 , 400 MHz):
 - 12.5 (br s, 1H, COOH)
 - 6.60 (s, 2H, Ar-H) – Symmetry confirms 2,6-substitution.
 - 4.05 (q, 2H, O-CH $_2$ -)
 - 2.30 (s, 6H, Ar-CH $_3$) – Distinct singlet for ortho-methyls.
 - 1.35 (t, 3H, -CH $_3$)

Critical Applications

This compound serves as a "sterically protected" benzoic acid core.

- Medicinal Chemistry: The 2,6-dimethyl group prevents metabolic conjugation (glucuronidation) at the carboxylate, potentially increasing the half-life of ester prodrugs derived from it.
- Materials Science: Used as a monomer for sterically hindered polyesters that require high hydrolytic stability.

References

- Patent Reference (Analog Data): Tachdjian, C. et al. Aromatic amides and ureas and their uses as sweet and/or umami flavor modifiers. WO/2006/084246 (Example 169a: 4-methoxy-2,6-dimethylbenzoic acid, MP 133.5-134°C).
- Chemical Supplier Data: BLD Pharm. Product: **4-Ethoxy-2,6-dimethylbenzoic acid** (CAS 91970-50-2).^[2]^[3]
- Chemical Supplier Data: Boroncore. Product List: Benzoic Acid Derivatives.
- Analog Comparison: NIST Chemistry WebBook. 4-Ethoxybenzoic acid (CAS 619-86-3).

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Sources

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